

Technical Support Center: Optimizing Apelin-12 Functional Assays

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Compound of Interest

Compound Name: *Apelin-12 acetate*

Cat. No.: *B15494773*

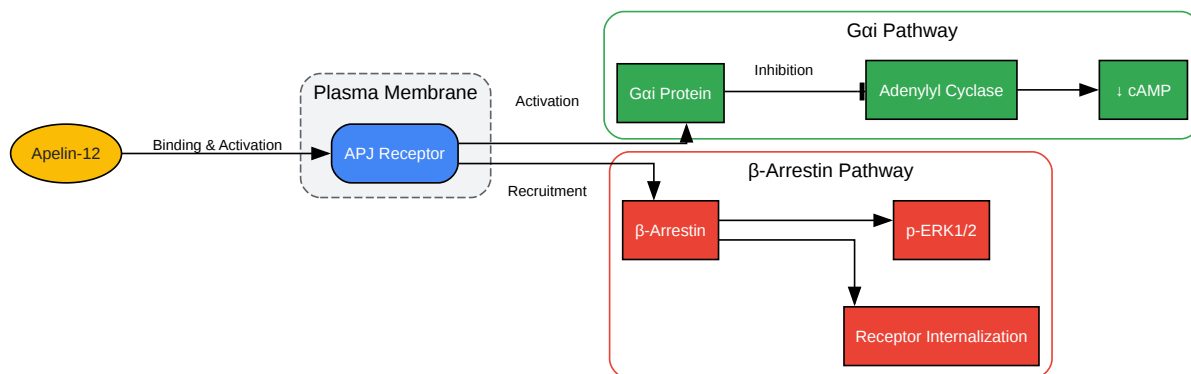
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This guide provides researchers, scientists, and drug development professionals with detailed troubleshooting advice and frequently asked questions to optimize incubation times for Apelin-12 functional assays. Accurate timing is critical for generating robust and reproducible data.

Apelin-12 Signaling Overview

Apelin-12 is an endogenous peptide ligand for the G-protein-coupled receptor (GPCR), APJ.^[1] The activation of the APJ receptor by apelin peptides initiates several downstream signaling cascades, primarily through the G α i and β -arrestin pathways.^{[2][3]} Understanding these pathways is essential for selecting the appropriate functional assay and optimizing experimental parameters like incubation time.

The Apelin/APJ system is implicated in a wide range of physiological processes, including cardiovascular function, fluid homeostasis, and energy metabolism.^{[1][4]} Consequently, it is a significant target for therapeutic drug development.





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